

Essential Safety and Logistics for Handling 2-bromo-N-cyclohexylpropanamide

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Compound of Interest

Compound Name: 2-bromo-N-cyclohexylpropanamide

Cat. No.: B1340996

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides essential, immediate safety and logistical information for handling **2-bromo-N-cyclohexylpropanamide**, including operational and disposal plans.

Chemical Profile:

Property	Value
Molecular Formula	C ₉ H ₁₆ BrNO
CAS Number	94318-82-8[1]
Appearance	Not specified, likely a solid or liquid
Hazards	While a specific Safety Data Sheet (SDS) is not readily available for this compound, related brominated organic compounds are known to cause skin and eye irritation.[2][3] May cause respiratory irritation.[2]

Personal Protective Equipment (PPE)

Appropriate PPE is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **2-bromo-N-cyclohexylpropanamide**, based on general guidelines for halogenated organic compounds.

Body Part	Recommended Protection	Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended.[4] Always inspect gloves for integrity before use and change them immediately upon contamination.[4]
Eyes	Safety goggles or a face shield	Should meet ANSI Z87.1 standards. A face shield should be worn over safety glasses when there is a risk of splashing.[4]
Body	Laboratory coat	A flame-resistant lab coat, such as Nomex®, is recommended, worn over cotton clothing.[4] Ensure the lab coat is buttoned and fits properly.
Feet	Closed-toe shoes	Shoes should fully cover the feet; porous shoes are not suitable.[5]
Respiratory	Use in a well-ventilated area or fume hood	If ventilation is insufficient, a respirator may be required. Respirator use necessitates a formal program including medical evaluation and fit testing.[4]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2-bromo-N-cyclohexylpropanamide** in the laboratory is essential for safety and experimental success.

Workflow for Safe Handling:



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Safe Handling Workflow

Experimental Protocol:

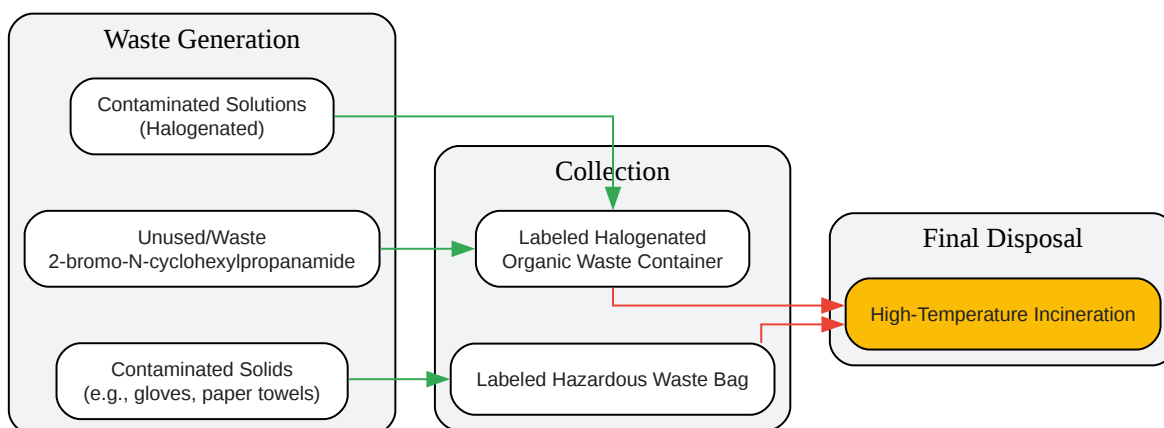
- Preparation:
 - Put on all required personal protective equipment as detailed in the table above.
 - Verify that the chemical fume hood is functioning correctly.
 - Assemble all necessary equipment and reagents within the fume hood to minimize movement in and out of the containment area.
- Handling:
 - Conduct all manipulations of **2-bromo-N-cyclohexylpropanamide**, including weighing and transferring, within a certified chemical fume hood to prevent inhalation of any potential vapors or dust.
 - Use spark-proof tools and equipment, especially if the compound is flammable or used with flammable solvents.[\[3\]](#)[\[6\]](#)
 - Keep containers of the chemical tightly closed when not in use.[\[7\]](#)
- In Case of a Spill:

- For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.[\[7\]](#)
- For larger spills, evacuate the area and contact the institution's environmental health and safety department.[\[8\]](#)
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[6\]](#)[\[9\]](#)
 - Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.[\[6\]](#)[\[9\]](#)
 - Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)[\[9\]](#)
 - Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[3\]](#)

Disposal Plan

Proper disposal of **2-bromo-N-cyclohexylpropanamide** and its associated waste is critical to prevent environmental contamination and ensure regulatory compliance. As a halogenated organic compound, it requires specific disposal procedures.

Waste Segregation and Disposal Pathway:



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Waste Disposal Pathway

Disposal Protocol:

- Segregation:
 - Do not mix halogenated organic waste with non-halogenated waste.[10][11] The cost of disposing of halogenated waste is significantly higher.[11][12]
 - Keep aqueous waste separate from organic waste.[10]
 - Solid waste contaminated with **2-bromo-N-cyclohexylpropanamide** (e.g., gloves, weigh paper, absorbent pads) should be collected in a designated, sealed, and labeled hazardous waste container.
- Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name of the contents.[8][12] Do not use abbreviations.[8]
 - Maintain a log of the contents of each waste container.

- Storage:
 - Store waste containers in a designated satellite accumulation area.
 - Keep containers tightly closed except when adding waste.^{[7][8]}
 - Ensure secondary containment is used for liquid waste containers.
- Disposal:
 - Contact your institution's environmental health and safety department for pickup and disposal of the hazardous waste.
 - Halogenated organic wastes are typically disposed of via high-temperature incineration by a licensed hazardous waste management company.^{[10][11]}

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References

- 1. Hit2Lead | 2-bromo-N-cyclohexylpropanamide | CAS# 94318-82-8 | MFCD08669986 | BB-4024589 [hit2lead.com]
- 2. 2-Bromo-1-cyclohexylpropan-1-one | C₉H₁₅BrO | CID 13664015 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemicalbook.com [chemicalbook.com]
- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 5. google.com [google.com]
- 6. fishersci.com [fishersci.com]
- 7. campusoperations.temple.edu [campusoperations.temple.edu]
- 8. braun.matse.illinois.edu [braun.matse.illinois.edu]

- 9. fishersci.com [fishersci.com]
- 10. bucknell.edu [bucknell.edu]
- 11. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 12. 7.2 Organic Solvents [ehs.cornell.edu]
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